

An In-depth Technical Guide to 8-Chloro-5,7-dinitroquinoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 8-Chloro-5,7-dinitroquinoline

Cat. No.: B1364008

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Foreword: Navigating the Landscape of a Niche Quinoline Derivative

This guide delves into the technical profile of **8-Chloro-5,7-dinitroquinoline**. It is important to note at the outset that a specific Chemical Abstracts Service (CAS) number for this compound is not readily found in major chemical databases. This suggests that **8-Chloro-5,7-dinitroquinoline** is a niche compound, likely synthesized for specific research purposes rather than being a widely available commercial product. Consequently, this guide has been meticulously compiled by drawing upon established principles of organic chemistry and data from structurally analogous compounds. The information presented herein is intended to provide a robust framework for understanding, synthesizing, and handling this molecule, with a strong emphasis on scientific rationale and safety.

Introduction to the Quinoline Scaffold

Quinoline, a heterocyclic aromatic organic compound with the chemical formula C_9H_7N , is a cornerstone in medicinal chemistry.^{[1][2]} Its bicyclic structure, consisting of a benzene ring fused to a pyridine ring, imparts unique physicochemical properties that make it a privileged scaffold in drug discovery.^[1] Quinoline derivatives exhibit a broad spectrum of biological activities, including antimalarial, antibacterial, antifungal, and anticancer properties.^{[1][3]} The functionalization of the quinoline ring system at various positions allows for the fine-tuning of its

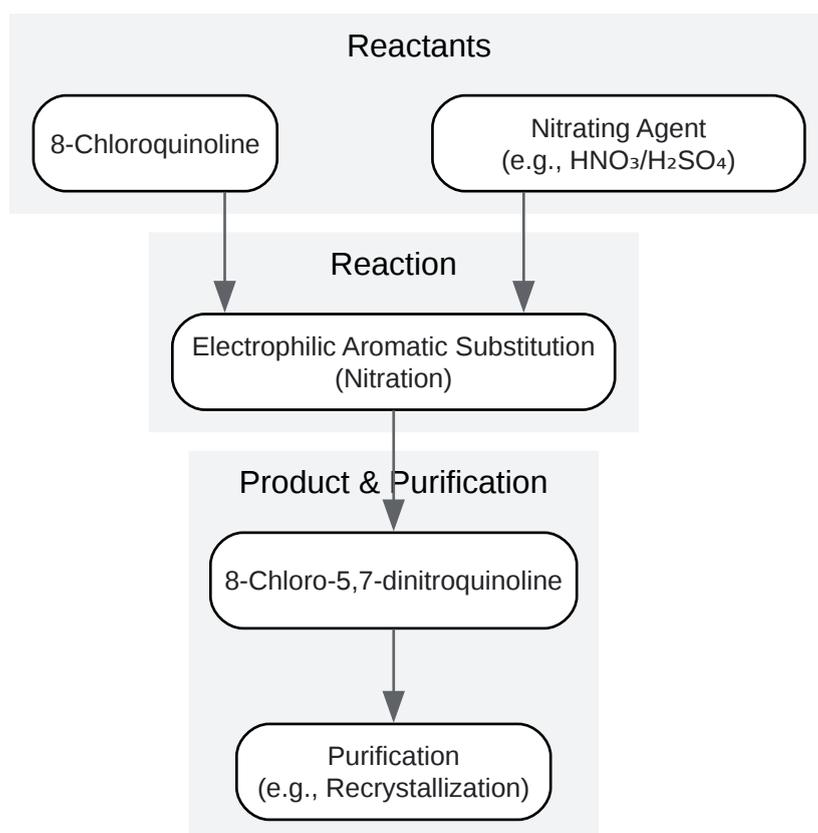
biological and chemical characteristics. The introduction of electron-withdrawing groups, such as chloro and nitro moieties, can significantly modulate the reactivity and pharmacological profile of the parent molecule.

Proposed Synthesis of 8-Chloro-5,7-dinitroquinoline

The synthesis of **8-Chloro-5,7-dinitroquinoline** would most logically proceed via the nitration of 8-chloroquinoline. The chloro group at the 8-position is a deactivating, ortho-, para-director. However, under strong nitrating conditions, dinitration can be achieved. The nitro groups will likely be directed to the 5 and 7 positions of the quinoline ring.

Synthesis Workflow

Proposed Synthesis of 8-Chloro-5,7-dinitroquinoline



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Caption: Proposed synthesis workflow for **8-Chloro-5,7-dinitroquinoline**.

Detailed Experimental Protocol (Hypothetical)

Disclaimer: This is a hypothetical protocol based on standard nitration procedures for aromatic compounds. It should be optimized and performed with extreme caution by qualified personnel.

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, place 8-chloroquinoline in a suitable solvent like concentrated sulfuric acid. The flask should be cooled in an ice-salt bath to maintain a low temperature (e.g., 0-5 °C).
- **Preparation of Nitrating Mixture:** In a separate beaker, carefully prepare a nitrating mixture by slowly adding concentrated nitric acid to concentrated sulfuric acid while cooling in an ice bath.
- **Addition of Nitrating Agent:** Slowly add the nitrating mixture dropwise to the solution of 8-chloroquinoline, ensuring the temperature of the reaction mixture does not exceed 10 °C. The rate of addition should be carefully controlled to prevent a runaway reaction.
- **Reaction Monitoring:** After the addition is complete, the reaction mixture is stirred at a controlled temperature for a specified duration. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, the mixture is poured carefully onto crushed ice, leading to the precipitation of the crude product.
- **Purification:** The crude product is collected by filtration, washed with cold water until the washings are neutral, and then dried. Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or acetic acid.

Physicochemical Properties (Estimated)

The exact physicochemical properties of **8-Chloro-5,7-dinitroquinoline** are not available. However, we can estimate some of these properties based on the known data of related compounds.

Property	Estimated Value/Information	Source of Analogy
Molecular Formula	C ₉ H ₄ ClN ₃ O ₄	-
Molecular Weight	253.60 g/mol	-
Appearance	Likely a yellow to orange crystalline solid	Dinitro-aromatic compounds are often colored.
Melting Point	Expected to be relatively high	The presence of nitro groups and the rigid quinoline structure would contribute to a high melting point. For example, 2-chloro-3,6-dinitroquinoline has a reported melting point.[4]
Solubility	Likely insoluble in water, soluble in polar organic solvents like DMSO, DMF, and acetone.	Based on the general solubility of nitro-chloro-aromatic compounds.

Analytical Characterization

The structural confirmation of synthesized **8-Chloro-5,7-dinitroquinoline** would rely on a combination of standard analytical techniques.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR would show characteristic signals for the aromatic protons on the quinoline ring. The chemical shifts would be influenced by the electron-withdrawing effects of the chloro and nitro groups.
 - ¹³C NMR would provide information on the carbon skeleton of the molecule.

- **Infrared (IR) Spectroscopy:** The IR spectrum would be expected to show strong absorption bands corresponding to the C-Cl, C=N (in the aromatic ring), and N-O (from the nitro groups) stretching vibrations.
- **Mass Spectrometry (MS):** Mass spectrometry would be used to determine the molecular weight of the compound and to study its fragmentation pattern, which can provide further structural information.

Chromatographic Methods

- **Thin-Layer Chromatography (TLC):** TLC would be a crucial tool for monitoring the progress of the synthesis and for preliminary purity assessment.
- **High-Performance Liquid Chromatography (HPLC):** HPLC would be employed for the quantitative analysis of the purity of the final product.

Safety and Handling

Given the presence of both chloro and dinitro functional groups on an aromatic ring, **8-Chloro-5,7-dinitroquinoline** should be handled as a potentially hazardous substance. The safety precautions are extrapolated from data on similar compounds like 1-chloro-2,4-dinitrobenzene.

[5][6]

Hazard Identification

- **Toxicity:** Dinitro-aromatic compounds are known to be toxic. They can be harmful if swallowed, inhaled, or absorbed through the skin.[6][7]
- **Irritation:** The compound is likely to be an irritant to the skin, eyes, and respiratory tract.[6][7]
- **Sensitization:** There is a potential for allergic skin reactions upon repeated exposure.[8]
- **Explosive Potential:** Polynitro-aromatic compounds can be explosive, especially when heated.[5]

Recommended Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[6][7]
- Ventilation: Handle the compound in a well-ventilated fume hood to minimize inhalation of dust or vapors.[7]
- Handling: Avoid contact with skin and eyes. Do not breathe dust.[6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[6]

First Aid Measures

- In case of skin contact: Immediately wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes.
- If inhaled: Move the person into fresh air.
- If swallowed: Seek immediate medical attention.[6]

Potential Applications

While specific applications for **8-Chloro-5,7-dinitroquinoline** are not documented, its structural motifs suggest potential utility in several areas of research and development:

- Medicinal Chemistry: As a building block for the synthesis of more complex molecules with potential therapeutic activities. The dinitro-aromatic scaffold is found in some pharmacologically active compounds.
- Materials Science: The electron-deficient nature of the molecule could make it a candidate for applications in organic electronics.
- Chemical Synthesis: It could serve as an intermediate in the synthesis of other quinoline derivatives through the reduction of the nitro groups to amines, which can then be further functionalized.

Conclusion

8-Chloro-5,7-dinitroquinoline represents a specialized chemical entity within the vast family of quinoline derivatives. While direct experimental data and a designated CAS number are not readily available, a comprehensive technical understanding can be constructed through the application of fundamental chemical principles and by drawing parallels with structurally related compounds. This guide provides a foundational framework for its synthesis, characterization, and safe handling, intended to empower researchers in their exploration of this and other novel chemical structures. The synthesis and handling of this compound should only be undertaken by experienced professionals in a well-equipped laboratory, with strict adherence to all safety protocols.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 8-Chloro-5,7-dinitroquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1364008#8-chloro-5-7-dinitroquinoline-cas-number-lookup]

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